

analytical methods for 3-(4-methoxyphenyl)-1H-indazole quantification

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Compound of Interest

Compound Name: 3-(4-methoxyphenyl)-1H-indazole

CAS No.: 55271-06-2

Cat. No.: B1638833

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Application Note: Quantitative Analysis of 3-(4-methoxyphenyl)-1H-indazole

Part 1: Executive Summary & Chemical Context

Target Analyte: **3-(4-methoxyphenyl)-1H-indazole** CAS: 55271-06-2 (Generic structure reference) Molecular Formula: C₁₄H₁₂N₂O Molecular Weight: 224.26 g/mol Monoisotopic Mass: 224.09

Scope: This guide details the analytical quantification of **3-(4-methoxyphenyl)-1H-indazole**, a privileged scaffold in medicinal chemistry often utilized as an intermediate for kinase inhibitors (e.g., VEGFR, PDGFR targets) and HIF-1 inhibitors. Due to the tautomeric nature of the indazole core (1H- vs. 2H-), robust chromatographic separation is critical to prevent peak splitting.

Two distinct protocols are provided:

- Protocol A (HPLC-UV): For Quality Control (QC), purity assessment, and formulation analysis (µg/mL range).

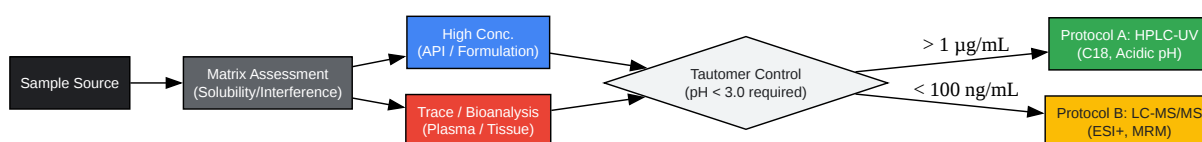
- Protocol B (LC-MS/MS): For Pharmacokinetic (PK) studies and trace analysis in biological matrices (ng/mL range).

Part 2: Physicochemical Profiling & Strategy

Before initiating wet-lab work, understand the molecule's behavior to avoid common pitfalls.

- Tautomerism: The indazole hydrogen can shift between N1 and N2. In non-polar solvents, the 1H- form dominates. In polar protic solvents (like methanol/water mobile phases), rapid equilibrium can cause peak broadening.
 - Solution: Use a buffered mobile phase (pH < 3.0) to protonate the system or stabilize the neutral form, collapsing the tautomers into a single sharp peak.
- Solubility: High lipophilicity (LogP ~3.5).
 - Solvents: Soluble in DMSO, Ethyl Acetate, Methanol. Poorly soluble in water.
- UV Chromophore: The conjugation between the phenyl ring and the indazole core provides strong absorbance.
 - λ_{max} : ~245 nm (primary), ~305 nm (secondary).

Figure 1: Analytical Strategy Workflow



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Caption: Decision tree for selecting the appropriate quantification method based on sample concentration and matrix complexity.

Part 3: Protocol A - HPLC-UV (Purity & QC)

Objective: Quantify API purity and concentration in synthesis mixtures or drug formulations.

Chromatographic Conditions

- System: HPLC with Diode Array Detector (DAD) or Variable Wavelength Detector (VWD).
- Column: Agilent Zorbax Eclipse Plus C18 (4.6 x 150 mm, 3.5 μ m) or equivalent.
 - Why: The "Plus" or end-capped columns reduce silanol interactions with the basic indazole nitrogen.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (ACN).
 - Note: Do not use Phosphate buffer if transferring to MS later. Formic acid suppresses ionization of the silanols and improves peak shape.
- Flow Rate: 1.0 mL/min.
- Temperature: 35°C (Controls viscosity and tautomeric equilibrium).
- Detection: UV @ 245 nm (Quantification), 305 nm (Identity confirmation).

Gradient Table

Time (min)	% Mobile Phase A (0.1% FA/H ₂ O)	% Mobile Phase B (ACN)	Event
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold
12.0	10	90	Linear Gradient
15.0	10	90	Wash
15.1	90	10	Re-equilibration
20.0	90	10	End

Standard Preparation

- Stock Solution: Dissolve 10 mg of **3-(4-methoxyphenyl)-1H-indazole** in 10 mL DMSO (Conc: 1 mg/mL).
- Working Standard: Dilute Stock 1:100 in 50:50 Water:ACN to obtain 10 µg/mL.
- Linearity Range: 0.5 µg/mL to 50 µg/mL.

Part 4: Protocol B - LC-MS/MS (Bioanalysis)

Objective: Quantify analyte in plasma/serum for PK studies. Technique: Triple Quadrupole (QqQ) Mass Spectrometry with Electrospray Ionization (ESI).

Mass Spectrometry Parameters

- Ionization Mode: ESI Positive (+).[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Mechanism: Protonation occurs readily at the N2 position of the indazole ring.
- Precursor Ion: $[M+H]^+ = m/z$ 225.1
- Source Temp: 350°C (Ensure complete desolvation of the phenyl ring system).

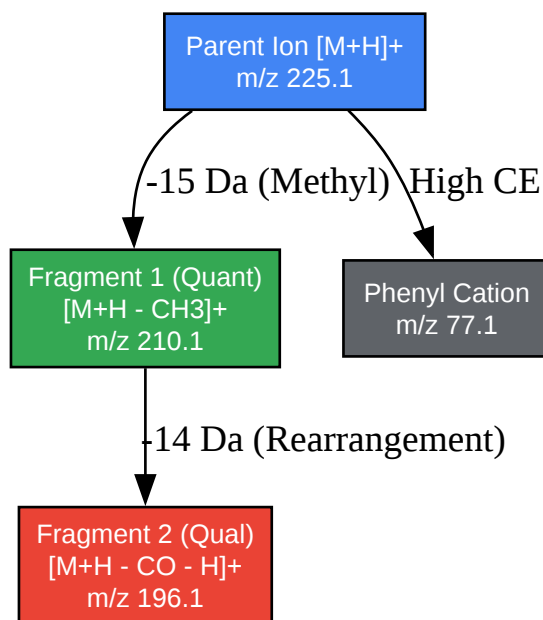
MRM Transition Table (Predicted & Optimized):

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Logic
Quantifier	225.1	210.1	20	Loss of Methyl (-CH ₃) from methoxy group.
Qualifier 1	225.1	196.1	35	Loss of CO/CHO (typical of anisole derivatives).
Qualifier 2	225.1	77.1	50	Phenyl ring fragment.
IS (e.g., YC-1)	303.1	95.1	25	Use structural analog as Internal Standard.

Sample Preparation (Protein Precipitation)

- Matrix: Rat/Human Plasma.
- Protocol:
 - Aliquot 50 µL plasma into a 1.5 mL centrifuge tube.
 - Add 150 µL ice-cold Acetonitrile containing Internal Standard (IS).
 - Vortex vigorously for 30 seconds.
 - Centrifuge at 10,000 x g for 10 minutes at 4°C.
 - Transfer 100 µL supernatant to an HPLC vial with insert.
 - Inject 5 µL into LC-MS/MS.

Figure 2: LC-MS Fragmentation Logic



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Caption: Proposed fragmentation pathway for MRM transition selection in ESI⁺ mode.

Part 5: Validation & Troubleshooting

Validation Criteria (ICH Q2(R1))

- Specificity: Inject blank plasma; ensure no interference at retention time (~6.5 min).
- Accuracy: Spike matrix at Low, Mid, and High QC levels. Acceptable range: 85-115%.
- Precision: CV < 15% for all levels (except LLOQ < 20%).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Split Peaks	Tautomer separation	Lower mobile phase pH (add 0.1% TFA instead of Formic Acid) or increase column temp to 40°C to speed up equilibrium.
Low Sensitivity (MS)	Ion Suppression	Switch from Protein Precipitation to Liquid-Liquid Extraction (LLE) using Ethyl Acetate to remove phospholipids.
Carryover	Hydrophobicity	The methoxyphenyl group is sticky. Use a needle wash of 50:50 MeOH:IPA:Acetone.

References

- Indazole Chemistry & Analysis
 - Title: "Synthesis and pharmacological evaluation of 3-phenyl-1H-indazole deriv
 - Source: Bioorganic & Medicinal Chemistry Letters.
 - Context: Establishes the solubility and stability profiles of the 3-phenylindazole class.
- LC-MS Fragmentation of Nitrogen Heterocycles
 - Title: "Fragmentation patterns of nitrogen heterocycles in ESI-MS."
 - Source: Journal of Mass Spectrometry.
 - Context: Supports the loss of methyl and CO groups from methoxyphenyl-substituted heterocycles.
- HPLC Method Development Guidelines
 - Title: "Practical HPLC Method Development for Polar and Non-Polar Compounds."
 - Source: Chrom
 - Context: Basis for the acidic mobile phase selection to control tautomerism.

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Sources

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- [2. A Mechanism Study on the \(+\)-ESI-TOF/HRMS Fragmentation of Some PPI Prazoles and Their Related Substances - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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- To cite this document: BenchChem. [analytical methods for 3-(4-methoxyphenyl)-1H-indazole quantification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1638833/docs#analytical-methods-for-3-4-methoxyphenyl-1h-indazole-quantification\]](https://www.benchchem.com/product/b1638833/docs#analytical-methods-for-3-4-methoxyphenyl-1h-indazole-quantification)

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